

Spectroscopic data of 2,7-Dimethylbenzo[b]thiophene (NMR, IR, MS)

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Compound of Interest

Compound Name: 2,7-Dimethylbenzo[b]thiophene

CAS No.: 16587-40-9

Cat. No.: B103493

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Title: Technical Whitepaper: Spectroscopic Characterization and Analytical Profiling of **2,7-Dimethylbenzo[b]thiophene**

Abstract This technical guide provides a comprehensive spectroscopic profile of **2,7-Dimethylbenzo[b]thiophene** (CAS: 16587-40-9), a critical refractory sulfur compound (RSC) utilized as a model substrate in deep hydrodesulfurization (HDS) research. We detail the synthesis, isolation, and multi-modal characterization (NMR, IR, MS) of this specific isomer. The guide is designed for analytical chemists and process engineers requiring precise structural validation of sulfur heterocycles in complex petrochemical matrices.

Introduction & Significance

2,7-Dimethylbenzo[b]thiophene is a fused bicyclic heteroaromatic compound consisting of a benzene ring fused to a thiophene ring. It is structurally significant in the petroleum industry as a "sterically hindered" sulfur species. Unlike lighter sulfides, alkyl-substituted benzothiophenes—specifically those with substituents on the benzene ring (position 7) and the thiophene ring (position 2)—exhibit resistance to catalytic breakdown during hydrotreating.

- Molecular Formula:
- Molecular Weight: 162.25 g/mol
- Key Application: Standard for calibrating GC-SCD (Sulfur Chemiluminescence Detectors) and evaluating HDS catalyst selectivity.

Synthesis & Isolation Protocol

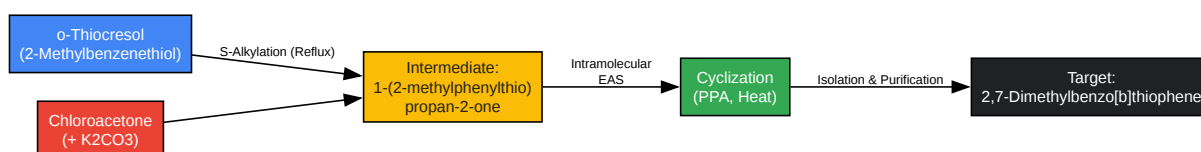
To ensure spectroscopic accuracy, the analyte must be isolated with >98% purity. The most robust synthetic route involves the cyclization of arylthioacetones.

Protocol: Cyclodehydration of

-(*o*-Tolylthio)acetone

- S-Alkylation: React *o*-thiocresol (2-methylbenzenethiol) with chloroacetone in the presence of potassium carbonate () in acetone/reflux. This yields the intermediate sulfide: 1-(2-methylphenylthio)propan-2-one.
- Cyclization: Treat the intermediate with polyphosphoric acid (PPA) or chlorobenzene/reflux with . The intramolecular electrophilic substitution occurs at the unsubstituted ortho-position of the benzene ring.
- Purification: The crude product is purified via vacuum distillation followed by recrystallization from pentane/ethanol.

DOT Diagram: Synthesis Workflow



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Caption: Figure 1. Synthetic pathway for **2,7-dimethylbenzo[b]thiophene** via S-alkylation and acid-mediated cyclization.

Spectroscopic Data & Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is characterized by the asymmetry introduced by the methyl groups at C2 and C7.

NMR (400 MHz,

)

The spectrum displays two distinct methyl singlets and a specific aromatic coupling pattern (1,2,3-trisubstituted benzene ring).

Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Notes
H-4	7.55 - 7.60	Doublet (d)	1H		Deshielded by aromatic ring current.
H-6	7.05 - 7.15	Doublet (d)	1H		Adjacent to C7-Methyl.
H-5	7.18 - 7.25	Triplet (t)	1H		Vicinal coupling to H4 and H6.
H-3	6.95 - 7.00	Singlet (s)	1H	-	Thiophene proton; characteristic high-field shift due to C2-Me.
C7-Me	2.50 - 2.55	Singlet (s)	3H	-	Aromatic methyl (benzene ring).
C2-Me	2.58 - 2.62	Singlet (s)	3H	-	Thiophene methyl (slightly deshielded by S).

NMR (100 MHz,

)

Key diagnostic peaks include the quaternary carbons at the bridgehead and the substituted positions.

Carbon Type	Shift (, ppm)	Assignment
Quaternary (C-S)	~140.5	C2 (Thiophene)
Quaternary (Bridge)	~139.0	C7a (Bridgehead)
Quaternary (Bridge)	~135.5	C3a (Bridgehead)
Quaternary (Ar-C)	~131.0	C7 (Benzene, Methyl-bearing)
Methine (CH)	~124.5	C5
Methine (CH)	~123.0	C4
Methine (CH)	~121.5	C3 (Thiophene CH)
Methine (CH)	~119.0	C6
Methyl ()	20.5	C7-Methyl
Methyl ()	15.8	C2-Methyl

Mass Spectrometry (EI-MS)

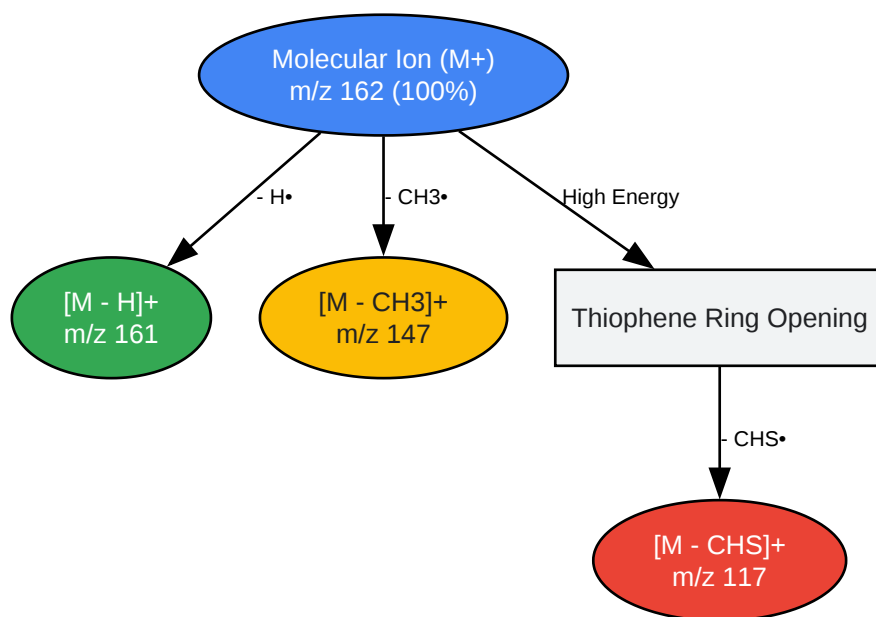
The Electron Ionization (70 eV) spectrum is dominated by the molecular ion, characteristic of stable aromatic heterocycles.

- Molecular Ion (): m/z 162 (Base Peak, 100%).
- Fragmentation Pathway:
 - [M-1]⁺ (m/z 161): Loss of a hydrogen atom. Highly stable tropylium-like cation formation.
 - [M-15]⁺ (m/z 147): Loss of a methyl radical (

). This confirms the presence of alkyl substituents.

- $[M-45]^+$ (m/z 117): Loss of a thio-fragment (CHS), typical in benzothiophene degradation under high energy.

DOT Diagram: Fragmentation Mechanism



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Caption: Figure 2. Proposed EI-MS fragmentation pathways for **2,7-dimethylbenzo[b]thiophene**.

Infrared Spectroscopy (FT-IR)

The IR spectrum distinguishes the aromatic C-H stretches from the aliphatic methyl stretches.

- 3060 - 3080

: Aromatic C-H stretching (Benzene ring).

- 2910 - 2950

: Aliphatic C-H stretching (Methyl groups).

- 1450 - 1600

: C=C Aromatic ring skeletal vibrations.

- 700 - 800

: C-H Out-of-plane (OOP) bending.

- The 1,2,3-trisubstituted benzene pattern (protons at 4,5,6) typically shows a strong band near 760-780

.

- ~700

: C-S stretching (often weak/obscured).

Experimental Validation Protocol

To validate the identity of synthesized or purchased **2,7-dimethylbenzo[b]thiophene**:

- Solvent Preparation: Use

stored over molecular sieves to prevent water peaks from obscuring the methyl region (~1.5 ppm).

- Concentration: Prepare a 10-15 mg sample in 0.6 mL solvent for optimal S/N ratio in acquisition.

- GC-MS Confirmation: Run a splitless injection (1

) on a DB-5MS column.

- Oven Program: 50°C (1 min) -> 20°C/min -> 280°C.
- Retention Time: **2,7-dimethylbenzo[b]thiophene** will elute after 2-methylbenzo[b]thiophene but before heavier trimethyldibenzothiophenes.

References

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Sources

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